

Application Notes and Protocols: Dyeing Cotton with C.I. Direct Yellow 50

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Compound of Interest

Compound Name: Direct Yellow 50

Cat. No.: B1583531

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These application notes provide a comprehensive guide for the dyeing of cotton substrates with C.I. **Direct Yellow 50** (CAS: 3214-47-9) for research purposes. The protocols detailed below cover material preparation, a standard exhaust dyeing procedure, and post-treatment fixation to enhance fastness properties.

Application Notes

C.I. **Direct Yellow 50** is a water-soluble, anionic, double-azo direct dye with a high affinity for cellulosic fibers such as cotton.[1][2] Its primary application method is "direct" dyeing from an aqueous bath, where the dye molecules are adsorbed by the cotton fibers and held by non-covalent forces like hydrogen bonds and van der Waals forces.[2]

The dyeing mechanism is significantly influenced by electrolytes (e.g., sodium chloride) and temperature.[3][4] When immersed in water, cotton fibers develop a negative surface charge, which repels the anionic dye molecules.[4][5] The addition of salt neutralizes this repulsion, promoting dye exhaustion onto the fiber.[6][7][8] The process is typically performed at elevated temperatures (80-95°C) to facilitate dye diffusion and penetration into the fiber structure.[9][10] For **Direct Yellow 50**, maximum affinity for cellulose is achieved around 80°C.[1][11]

Due to the nature of the dye-fiber interaction, direct dyes often exhibit poor to moderate wash fastness.[9][10] A post-treatment with a cationic fixing agent is highly recommended to improve these properties by forming a less soluble complex within the fiber.[10][12]

Material and Reagent Data

2.1 Dye Characteristics: C.I. Direct Yellow 50

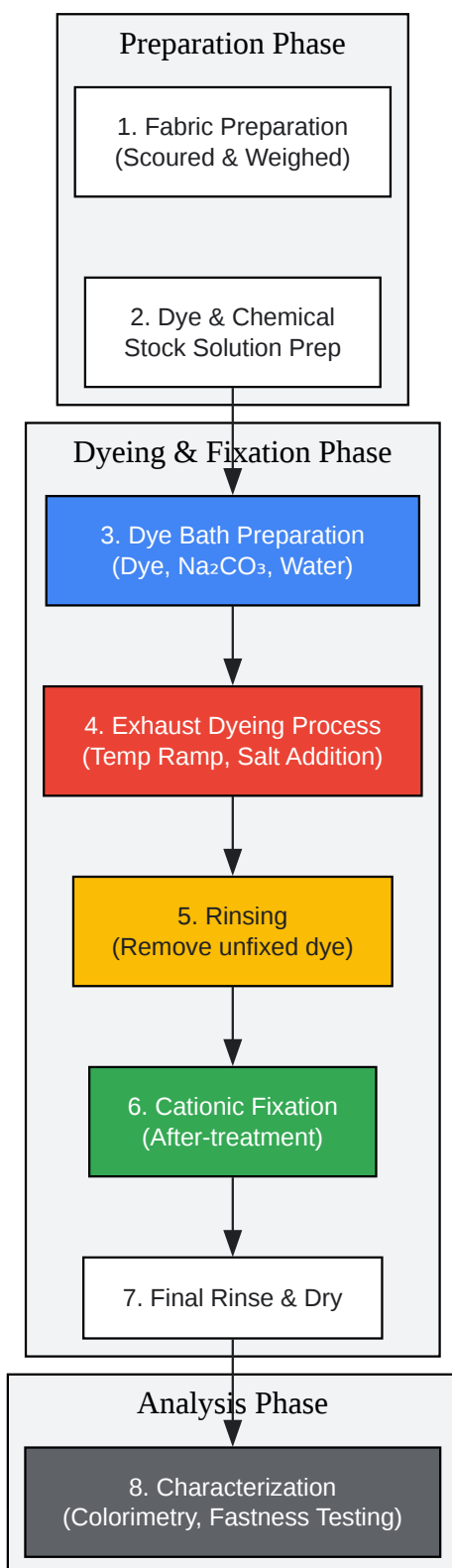
Property	Value	Reference
C.I. Name	C.I. Direct Yellow 50, C.I. 29025	[1][13]
CAS Number	3214-47-9	[1][11][13][14]
Molecular Formula	C ₃₅ H ₂₄ N ₆ Na ₄ O ₁₃ S ₄	[1][11][13][15]
Molecular Weight	956.82 g/mol	[1][11][13][16]
Appearance	Yellow to Orange Powder	[11][14][17]
Water Solubility	Good; 60 g/L (60°C), 80 g/L (97°C)	[1][11]

2.2 Required Reagents and Materials

Reagent / Material	Grade / Specification	Purpose
C.I. Direct Yellow 50	Dye Content ≥ 95%	Colorant
Cotton Substrate	100% Scoured & Bleached (RFD)	Material to be dyed
Sodium Chloride (NaCl)	ACS Reagent Grade	Exhausting Agent
Sodium Carbonate (Na ₂ CO ₃)	ACS Reagent Grade	pH Control (Alkalinity)
Cationic Fixing Agent	Commercial Grade	Improves Wash Fastness
Water	Distilled or Deionized	Solvent

Experimental Workflow Diagram

The following diagram outlines the complete workflow for dyeing cotton with **Direct Yellow 50**, from preparation to final analysis.



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Experimental workflow for dyeing cotton with **Direct Yellow 50**.

Detailed Experimental Protocol: Exhaust Dyeing

This protocol is based on a standard laboratory exhaust dyeing procedure.^[18] All calculations are based on the weight of the fabric (owf).

4.1 Pre-treatment of Cotton Substrate

- Use 100% cotton fabric that has been industrially scoured and bleached (Ready For Dyeing - RFD) to ensure uniform dye uptake.
- Cut the fabric to the desired size and record its precise dry weight.

4.2 Dye Bath Preparation The following table provides reagent calculations for achieving different shade depths on a 10-gram cotton sample, using a Material-to-Liquor Ratio (MLR) of 1:30.

Parameter	Light Shade (0.5%)	Medium Shade (1.5%)	Dark Shade (3.0%)
Weight of Fabric	10.0 g	10.0 g	10.0 g
Total Bath Volume (MLR 1:30)	300 mL	300 mL	300 mL
Direct Yellow 50 (1 g/L Sol.)	5.0 mL	15.0 mL	30.0 mL
Sodium Carbonate (Na ₂ CO ₃)	0.5 g/L (0.15 g)	0.5 g/L (0.15 g)	1.0 g/L (0.30 g)
Sodium Chloride (NaCl) ^[10]	5 g/L (1.5 g)	10 g/L (3.0 g)	20 g/L (6.0 g)

4.3 Exhaust Dyeing Procedure

- Prepare the dye bath by adding the calculated amount of **Direct Yellow 50** stock solution and sodium carbonate to the required volume of deionized water.^[10]
- Introduce the dry cotton fabric into the dye bath at an initial temperature of 40°C.^[10]

- Agitate the bath for 15-20 minutes to ensure even wetting of the fabric.^{[9][10]}
- Gradually increase the temperature of the dye bath to 90-95°C over 30 minutes.
- Once the target temperature is reached, begin adding the calculated amount of pre-dissolved sodium chloride in 2-3 portions over 15 minutes. This gradual addition helps ensure level (even) dyeing.^[10]
- Maintain the dyeing process at 90-95°C for 45-60 minutes with continuous agitation.^{[9][10]}
- After the dyeing time is complete, cool the bath to 60-70°C over 15 minutes to enhance dye exhaustion.^{[9][10]}
- Remove the fabric from the dye bath and rinse thoroughly with cold running water until the water runs clear.

Post-Treatment Protocol: Cationic Fixation

This step is critical for improving the poor wash fastness characteristic of direct dyes.^{[9][10]}

5.1 Fixing Bath Preparation

- Prepare a fresh bath with a cationic fixing agent at a concentration of 1-2% on the weight of the fabric (e.g., for 10g fabric, use 0.1-0.2g of fixing agent).
- Use the same MLR as the dyeing step (e.g., 1:30) and adjust the pH according to the manufacturer's specifications, typically to a slightly acidic or neutral pH.

5.2 Fixation Procedure

- Immerse the rinsed, dyed fabric into the fixing bath at 40°C.
- Agitate for 20-30 minutes.
- Remove the fabric, gently squeeze out excess liquor, and give it one light cold rinse.
- Dry the fabric in an oven or air-dry at room temperature.

Data Presentation & Analysis

6.1 Summary of Key Dyeing Parameters

Parameter	Recommended Value	Purpose / Notes
Material-to-Liquor Ratio (MLR)	1:20 to 1:40	Ratio of fabric weight to bath volume. Affects dye concentration. [2]
Dyeing Temperature	80 - 95°C	Optimal range for dye diffusion and affinity. [1] [9] [10]
pH	Neutral to weakly alkaline	Maintained with Sodium Carbonate.
Electrolyte (NaCl)	5 - 20 g/L	Promotes dye exhaustion by neutralizing fiber surface charge. [10] [19]
Dyeing Time	45 - 60 min at top temp.	Allows for sufficient dye penetration and fixation. [10]
Fixation Temperature	30 - 50°C	Standard temperature for applying cationic fixing agents. [20]

6.2 Methods for Analysis

- **Dye Exhaustion (%E):** The percentage of dye uptake can be quantified by measuring the absorbance of the dye bath solution before and after dyeing using a UV-Vis spectrophotometer.[\[21\]](#)[\[22\]](#)[\[23\]](#)
- **Color Strength (K/S):** The color intensity on the dried fabric can be measured using a reflectance spectrophotometer to obtain K/S values.[\[23\]](#)
- **Wash Fastness:** Evaluate the resistance of the dye to washing by following standard methods such as ISO 105-C06 or AATCC 61.

Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle dye powders in a well-ventilated area or fume hood to avoid inhalation of fine dust.
- Consult the Safety Data Sheet (SDS) for C.I. **Direct Yellow 50** and all other chemicals before use.

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